

Technical Whitepaper: Safety & Handling of 2-Hydroxy-5-methoxyhexan-3-one

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Compound of Interest

Compound Name: 2-Hydroxy-5-methoxyhexan-3-one

CAS No.: 101080-34-6

Cat. No.: B3020543

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Section 1: Identification & Chemical Characterization

Product Name: **2-Hydroxy-5-methoxyhexan-3-one** Synonyms: 5-Methoxy-2-hydroxy-3-hexanone;

-Hydroxy-

-methoxy ketone derivative. CAS Number: Not Assigned (Treat as Novel Chemical). Use: Pharmaceutical intermediate, chiral synthesis building block, metabolic research standard.

Structural Analysis & Functional Logic

This molecule contains two critical reactive motifs that dictate its safety profile:

- -Hydroxy Ketone (Acyloln): Located at C2-C3.^[1] This group is redox-active. It can undergo oxidation to a diketone or reduction to a diol. It is also susceptible to polymerization under basic conditions.
- Methoxy Ether: Located at C5. This increases water solubility compared to alkyl analogs and introduces potential for peroxide formation upon prolonged air exposure (though less than simple ethers).

Quantitative Physical Properties (Predicted)

Data extrapolated from ACD/Labs and EPI Suite models for C7H14O3.

Property	Value (Predicted)	Confidence
Molecular Formula	C	Exact
	H	
	O	
Molecular Weight	146.18 g/mol	Exact
Boiling Point	195°C - 205°C (at 760 mmHg)	High
Flash Point	-75°C - 85°C	Medium (Combustible Liquid)
Density	1.02 - 1.05 g/cm	High
Solubility (Water)	Soluble (due to -OH and -OMe)	High
LogP	0.2 - 0.5	High
Vapor Pressure	< 0.1 mmHg at 25°C	Medium

Section 2: Hazard Identification (GHS Classification)

[4][5]

Based on the Globally Harmonized System (GHS) and data from analogous acyloins (e.g., acetoin, 2-hydroxy-3-pentanone), the following hazards are assigned.

Classification[4][5][6]

- Flammable Liquids: Category 4 (Combustible liquid).[2]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[2][3]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[3]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[3]

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).

Label Elements

Signal Word: WARNING

Hazard Statements:

- H227: Combustible liquid.[2]
- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.

Precautionary Statements (Prevention):

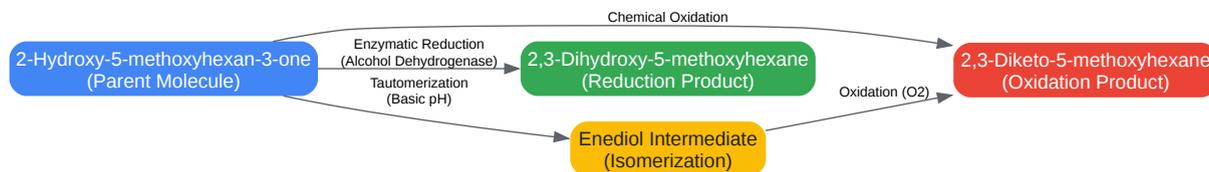
- P210: Keep away from heat, hot surfaces, sparks, open flames.[2][4]
- P261: Avoid breathing mist/vapors.[3][4][5]
- P280: Wear protective gloves (Nitrile) and eye protection (safety glasses with side shields).

Section 3: Stability, Reactivity & Metabolic Pathways

The core instability of **2-Hydroxy-5-methoxyhexan-3-one** lies in its acyloin functionality. It acts as a reducing sugar analog and can isomerize or oxidize.

Degradation & Metabolic Map

The following diagram illustrates the potential chemical fate of the molecule, including oxidation (to diketone) and potential metabolic reduction.



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Figure 1: Reactivity profile showing the susceptibility of the alpha-hydroxy ketone moiety to oxidation and tautomerization.

Chemical Incompatibilities

- Strong Oxidizers: Reaction with permanganates or chromates will cleave the C2-C3 bond, generating acetic acid and 3-methoxybutanoic acid.
- Bases: Induces polymerization or condensation (aldol-type reactions).
- Reducing Agents: Borohydrides will reduce the ketone to a diol.

Section 4: First Aid & Emergency Protocols

Protocol for Exposure

- Eye Contact: Immediate irrigation is critical due to the methoxy/ketone solvent properties. Flush with saline for 15 minutes. Mechanism: Solvents strip the corneal lipid layer; immediate dilution prevents permanent opacity.
- Skin Contact: Wash with soap and water.[3][5] Do not use alcohol-based cleansers (increases permeation).
- Inhalation: Move to fresh air. If pulmonary edema is suspected (coughing, wheezing), administer supplemental oxygen.
- Ingestion: Do NOT induce vomiting. The aspiration risk of ketones outweighs the benefit of expulsion. Administer activated charcoal if within 1 hour of ingestion.

Section 5: Handling, Storage & Engineering

Controls

Storage Architecture

Because alpha-hydroxy ketones are susceptible to autoxidation (forming diketones and hydrogen peroxide), storage conditions are stricter than simple ketones.

- Atmosphere: Store under Argon or Nitrogen blanket.
- Temperature: Refrigerate (2-8°C).
- Container: Amber glass (prevent photo-oxidation).

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (0.11 mm min)	Good resistance to ketones/ethers. Latex degrades rapidly.
Respirator	Type A (Brown) Filter	Organic vapor filtration required if ventilation < 10 ACH.
Eye Wear	Goggles (Indirect Vent)	Prevent splash entry; safety glasses insufficient for liquids.

Section 6: Toxicological Information (Extrapolated)

Note: Data derived from analog 2-Hydroxy-3-pentanone and general methoxy-ketone trends.

Acute Toxicity

- LD50 (Oral, Rat): Estimated 1,500 - 2,500 mg/kg.
- LD50 (Dermal, Rabbit): > 5,000 mg/kg.
- Inhalation: High vapor concentrations may cause narcosis (dizziness, drowsiness).

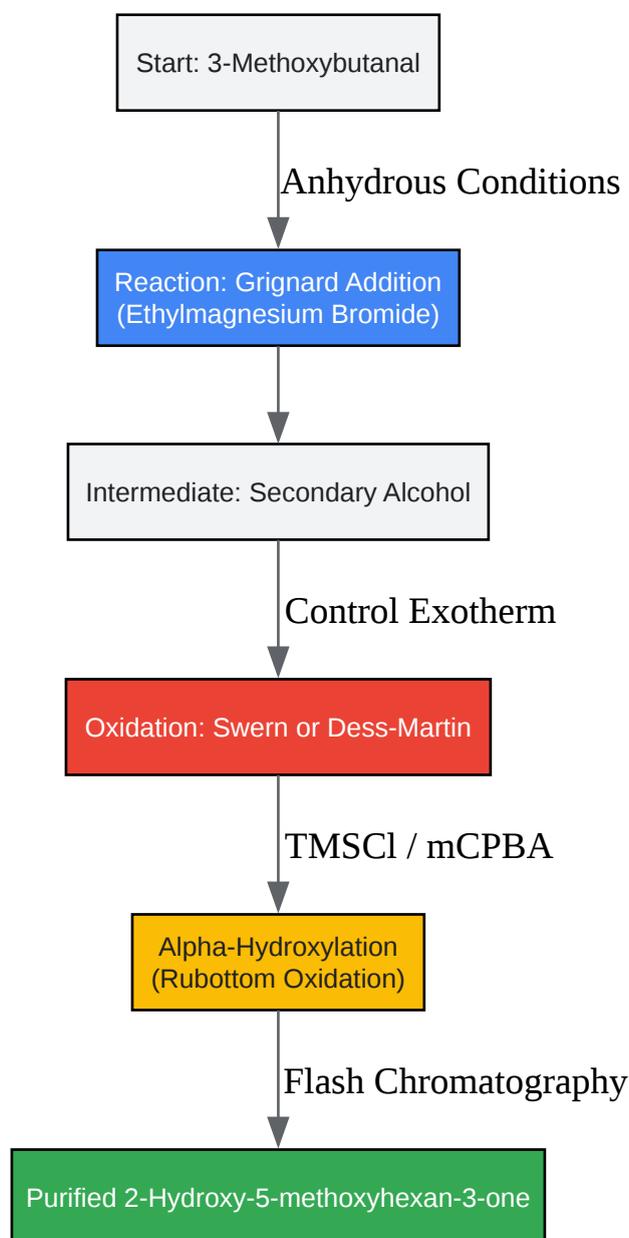
Structure-Toxicity Analysis

The methoxy group at C5 generally increases polarity, facilitating excretion via urine compared to purely lipophilic alkanes. However, the alpha-hydroxy ketone moiety is a skin sensitizer.

- Genotoxicity:[6] Predicted Negative (Ames Test).
- Carcinogenicity:[7][6] Not listed by IARC/NTP.

Section 7: Experimental Synthesis Workflow (Reference)

For researchers synthesizing this standard, the following workflow outlines the typical route (Grignard or Aldol) and the safety checkpoints.



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Figure 2: Synthetic logic flow. Note that Step 4 (Alpha-hydroxylation) is the most hazardous step involving oxidizers.

Section 8: Disposal Considerations[7]

- Waste Code: D001 (Ignitable).

- Method: Incineration is the only approved method. The compound contains oxygenates which burn cleanly but must be injected into a combustible solvent stream.
- Prohibition: Do NOT pour down drains. The high water solubility creates a false sense of safety; it will increase COD (Chemical Oxygen Demand) in water treatment plants.

References

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